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# GKI-1 inhibitor cross-reactivity with other kinases

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Compound of Interest		
Compound Name:	GKI-1	
Cat. No.:	B2417914	Get Quote

# **GKI-1 Inhibitor Technical Support Center**

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals using the **GKI-1** inhibitor in their experiments.

# Frequently Asked Questions (FAQs)

Q1: What is the primary target of the **GKI-1** inhibitor?

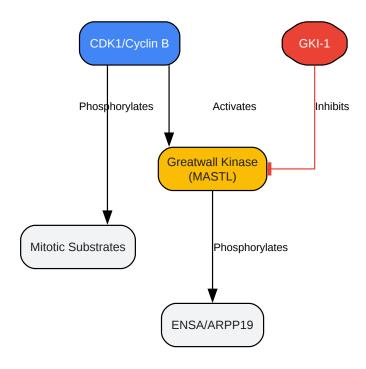
A1: **GKI-1** is a first-generation inhibitor of human Greatwall kinase (GWL), also known as Microtubule-associated serine/threonine kinase-like (MASTL).[1] Greatwall kinase plays a critical role in the progression of mitosis.[1]

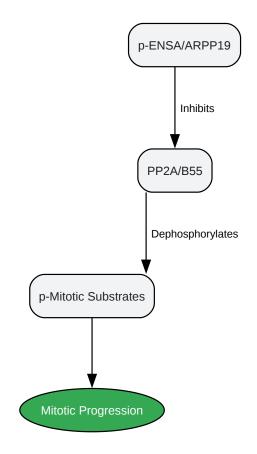
Q2: What is the mechanism of action of Greatwall kinase?

A2: Greatwall kinase is a key regulator of mitotic entry. It phosphorylates substrates such as ENSA and ARPP19. Once phosphorylated, these proteins become potent inhibitors of the PP2A/B55 phosphatase complex. The inhibition of PP2A/B55 is crucial for maintaining the phosphorylated state of many mitotic proteins, thereby ensuring proper mitotic progression.[1]

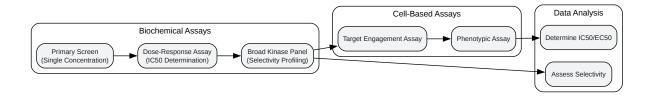
Below is a diagram illustrating the Greatwall kinase signaling pathway.











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## References

- 1. Kinase-Independent Functions of MASTL in Cancer: A New Perspective on MASTL Targeting - PMC [pmc.ncbi.nlm.nih.gov]
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   BenchChem, [2025]. [Online PDF]. Available at:
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